

2-(Chloromethyl)-3-methylpyridine solubility data

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Compound of Interest

Compound Name: 2-(Chloromethyl)-3-methylpyridine

CAS No.: 4377-43-9

Cat. No.: B1590430

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An In-depth Technical Guide Topic: **2-(Chloromethyl)-3-methylpyridine** Solubility Profile

Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(Chloromethyl)-3-methylpyridine**, a key intermediate in synthetic chemistry. Due to the limited availability of direct quantitative solubility data for the free base (CAS 4377-43-9), this document focuses primarily on its more stable and commonly used hydrochloride salt, **2-(Chloromethyl)-3-methylpyridine** hydrochloride (CAS 4370-22-3). We synthesize available data, provide a theoretical framework for its solubility behavior, and present a detailed, field-proven experimental protocol for its precise determination. This guide is designed to equip researchers with the necessary knowledge to effectively handle this compound in various solvent systems, ensuring procedural success in synthesis, purification, and formulation.

Introduction: The Role of a Versatile Pyridine Intermediate

Pyridine and its derivatives are fundamental scaffolds in medicinal chemistry and materials science, with many exhibiting a wide range of biological activities.[1] **2-(Chloromethyl)-3-methylpyridine**, particularly in its hydrochloride salt form, serves as a critical electrophilic building block for introducing the 3-methyl-2-pyridinylmethyl moiety into target molecules. This structural motif is integral to various pharmacologically active compounds.

Understanding the solubility of this intermediate is paramount for several reasons:

- **Reaction Kinetics:** The rate and success of a chemical reaction often depend on the ability of reactants to dissolve and interact in a solvent medium.
- **Purification:** Processes such as crystallization and chromatography are fundamentally dependent on differential solubility in various solvent systems.
- **Formulation & Dosing:** For compounds intended for biological screening, solubility in aqueous and organic media (like DMSO) is a critical parameter.

This guide provides the theoretical and practical foundation for navigating the solubility challenges associated with this compound.

Chemical Identity and Physicochemical Properties

The distinction between the free base and its hydrochloride salt is critical for understanding its properties. The hydrochloride salt is generally a more stable, solid material, making it easier to handle and weigh, while the free base may be less stable.

Property	2-(Chloromethyl)-3-methylpyridine (Free Base)	2-(Chloromethyl)-3-methylpyridine Hydrochloride (Salt)
CAS Number	4377-43-9[2]	4370-22-3
Molecular Formula	C ₇ H ₈ ClN[2]	C ₇ H ₉ Cl ₂ N
Molecular Weight	141.60 g/mol [2]	178.06 g/mol [3]
Physical Form	-	White to Yellow Solid
Melting Point	Not widely reported	159°C (recrystallized from isopropanol)[3][4]
Storage	-	Inert atmosphere, 2-8°C

Theoretical Framework of Solubility

The solubility of **2-(Chloromethyl)-3-methylpyridine** and its hydrochloride salt is governed by fundamental physicochemical principles.

- **Polarity:** Pyridine is a polar, aprotic molecule, miscible with a wide range of solvents from water to hexane.[5] The presence of a chlorine atom and a methyl group on the pyridine ring of the target compound modifies its polarity.
- **"Like Dissolves Like":** The compound is expected to show higher solubility in polar organic solvents.
- **Impact of Salt Formation:** Converting the basic pyridine nitrogen to a pyridinium hydrochloride salt dramatically increases its polarity. This typically enhances solubility in polar protic solvents like water and alcohols, as the salt can engage in stronger ion-dipole interactions. This is a common strategy to improve the aqueous solubility of pyridine-containing compounds.[6]
- **Temperature:** For most solid solutes, solubility increases with temperature as the dissolution process is often endothermic.

- pH: The solubility of the free base in aqueous systems will be highly pH-dependent. In acidic conditions ($\text{pH} < \text{pK}_a$ of the pyridine nitrogen), the compound will protonate to form the more soluble cationic species.

Known Solubility Profile of Related Analogs

Direct, quantitative solubility data for **2-(Chloromethyl)-3-methylpyridine** hydrochloride is not readily available in public literature. However, extensive data exists for the closely related analog, 2-(Chloromethyl)pyridine hydrochloride, which serves as an excellent proxy for estimating its behavior.

Solvent	Solubility of 2-(Chloromethyl)pyridine hydrochloride	Expected Behavior for 2-(Chloromethyl)-3-methylpyridine HCl
Water	≥ 10 g/100 mL at 22°C (Highly Soluble)[7]	High solubility is expected due to the polar hydrochloride salt form.
DMSO	Freely Soluble[7]; 50 mg/mL (requires ultrasound)[8]	High solubility is expected.
Ethanol	Freely Soluble[7]	Good solubility is expected.
Methanol	Freely Soluble[7]	Good solubility is expected.
Corn Oil	≥ 2.5 mg/mL (in a 10% DMSO/90% Corn Oil system) [8]	Limited solubility in non-polar systems is likely.

The additional methyl group in **2-(Chloromethyl)-3-methylpyridine** hydrochloride will slightly increase its lipophilicity compared to the analog, which may marginally decrease its aqueous solubility but could enhance solubility in less polar organic solvents.

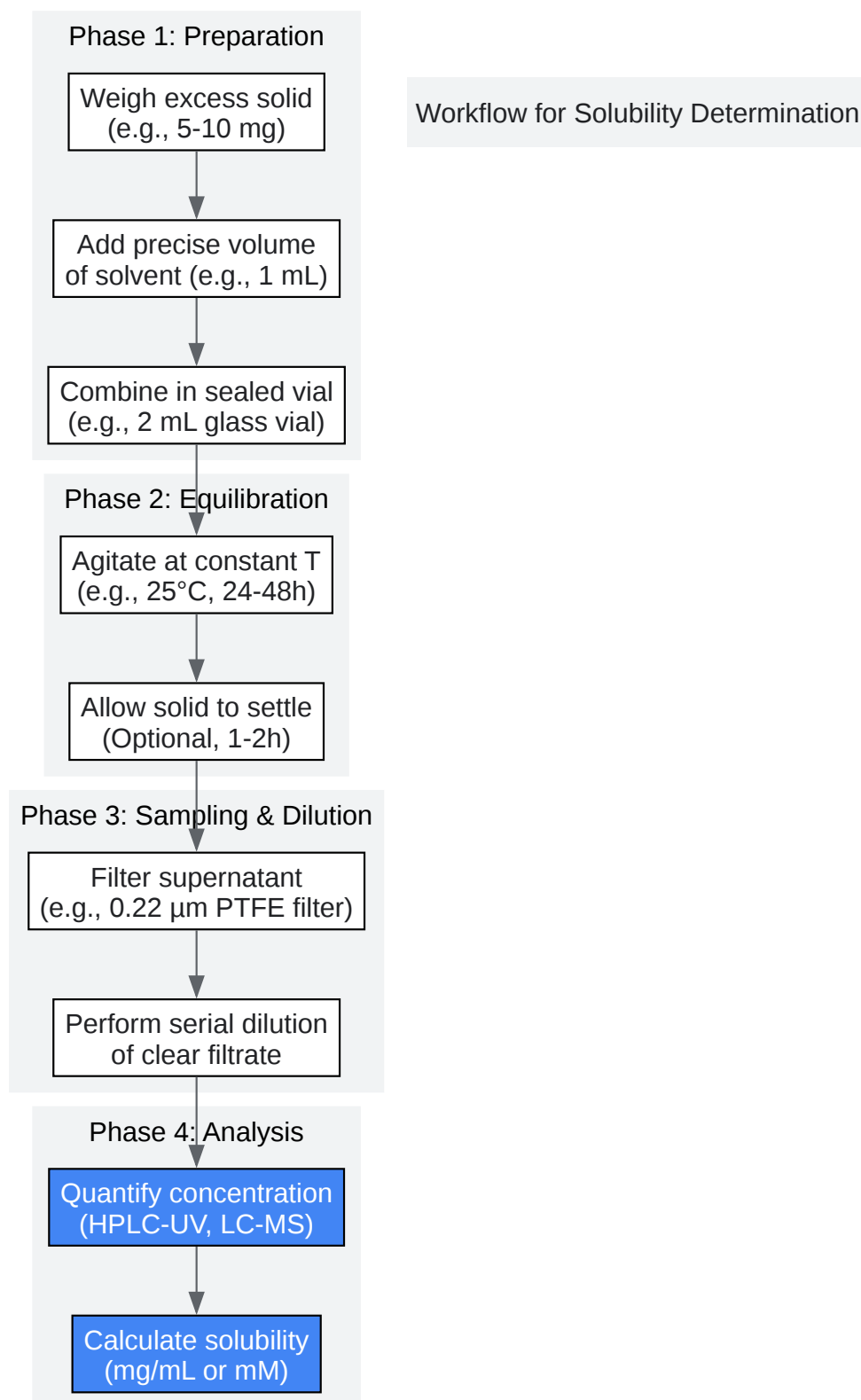
Experimental Protocol for Solubility Determination

To address the data gap, a robust and self-validating experimental protocol is essential. The isothermal shake-flask method is a gold-standard technique for determining thermodynamic solubility.

Principle

An excess amount of the solid compound is agitated in the solvent of interest at a constant temperature for a sufficient period to reach thermodynamic equilibrium. The saturated solution is then filtered to remove undissolved solid, and the concentration of the solute in the clear filtrate is determined using a suitable analytical technique.

Workflow for Isothermal Shake-Flask Solubility Determination



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Caption: Isothermal shake-flask method workflow.

Detailed Step-by-Step Methodology

- **Preparation:** Add an excess of **2-(Chloromethyl)-3-methylpyridine** hydrochloride (e.g., ~10 mg, accurately weighed) to a 2 mL glass vial. The excess solid is crucial to ensure saturation is achieved.
- **Solvent Addition:** Add a precise volume of the chosen solvent (e.g., 1.0 mL) to the vial.
- **Equilibration:** Seal the vial and place it in an incubator shaker or on a rotator in a temperature-controlled environment (e.g., 25°C). Agitate for 24-48 hours. This duration is critical to ensure the system reaches thermodynamic equilibrium.
- **Phase Separation:** After equilibration, centrifuge the vials at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the excess solid.
- **Sampling:** Carefully withdraw an aliquot of the clear supernatant. For accuracy, immediately filter the aliquot through a chemically inert syringe filter (e.g., 0.22 μm PTFE for organic solvents or PVDF for aqueous solutions) to remove any remaining microscopic particles.
- **Dilution:** Immediately perform a precise serial dilution of the filtrate into a suitable diluent (often the mobile phase for HPLC analysis) to bring the concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a validated High-Performance Liquid Chromatography (HPLC) method with UV detection. A standard calibration curve of the compound must be prepared to ensure accurate quantification.

Factors Influencing Experimental Results

- **Compound Purity:** Impurities can significantly alter the measured solubility. It is essential to use a well-characterized compound with known purity (>95%).
- **Equilibration Time:** Insufficient equilibration time will result in an underestimation of the true thermodynamic solubility. 24 hours is a minimum, with 48 hours being preferable.
- **Temperature Control:** Solubility is temperature-dependent. Maintaining a constant temperature ($\pm 0.5^\circ\text{C}$) throughout the experiment is critical for reproducibility.

- pH of Aqueous Media: When measuring in buffers, the pH must be accurately controlled and reported, as it will govern the protonation state of the pyridine nitrogen.

Safety and Handling Precautions

2-(Chloromethyl)-3-methylpyridine hydrochloride and related compounds are hazardous materials that require careful handling in a controlled laboratory environment.

- Hazard Classification: The compound is classified as harmful if swallowed and causes severe skin burns and eye damage. It may also cause respiratory irritation.[9]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, a lab coat, and chemical-resistant gloves.[9][10]
- Handling: Handle only in a well-ventilated area, preferably within a chemical fume hood.[9] Avoid breathing dust, fumes, or vapors.[11] Ground containers when transferring material to prevent static discharge.[9]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[9] Recommended storage is under an inert atmosphere at 2-8°C. Keep away from incompatible materials such as strong oxidizing agents and strong bases.[12]
- Spill & Disposal: In case of a spill, contain the material with an inert absorbent like sand or vermiculite.[9] Dispose of contents and container to an approved waste disposal facility in accordance with local, state, and federal regulations.[11]

Conclusion

While direct quantitative solubility data for **2-(Chloromethyl)-3-methylpyridine** hydrochloride remains scarce in published literature, a strong qualitative and semi-quantitative understanding can be derived from its chemical structure and data from close analogs. It is expected to be highly soluble in polar solvents such as water, DMSO, and lower alcohols, a direct consequence of its ionic salt form. For research and development applications requiring precise solubility values, the isothermal shake-flask method detailed in this guide provides a reliable and scientifically sound approach. Adherence to strict safety and handling protocols is mandatory when working with this corrosive and hazardous compound.

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